

physical properties of 6-Bromoisoquinolin-5-amine

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **6-Bromoisoquinolin-5-amine**

Cat. No.: **B1603160**

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An In-Depth Technical Guide to the Physicochemical Properties of **6-Bromoisoquinolin-5-amine**

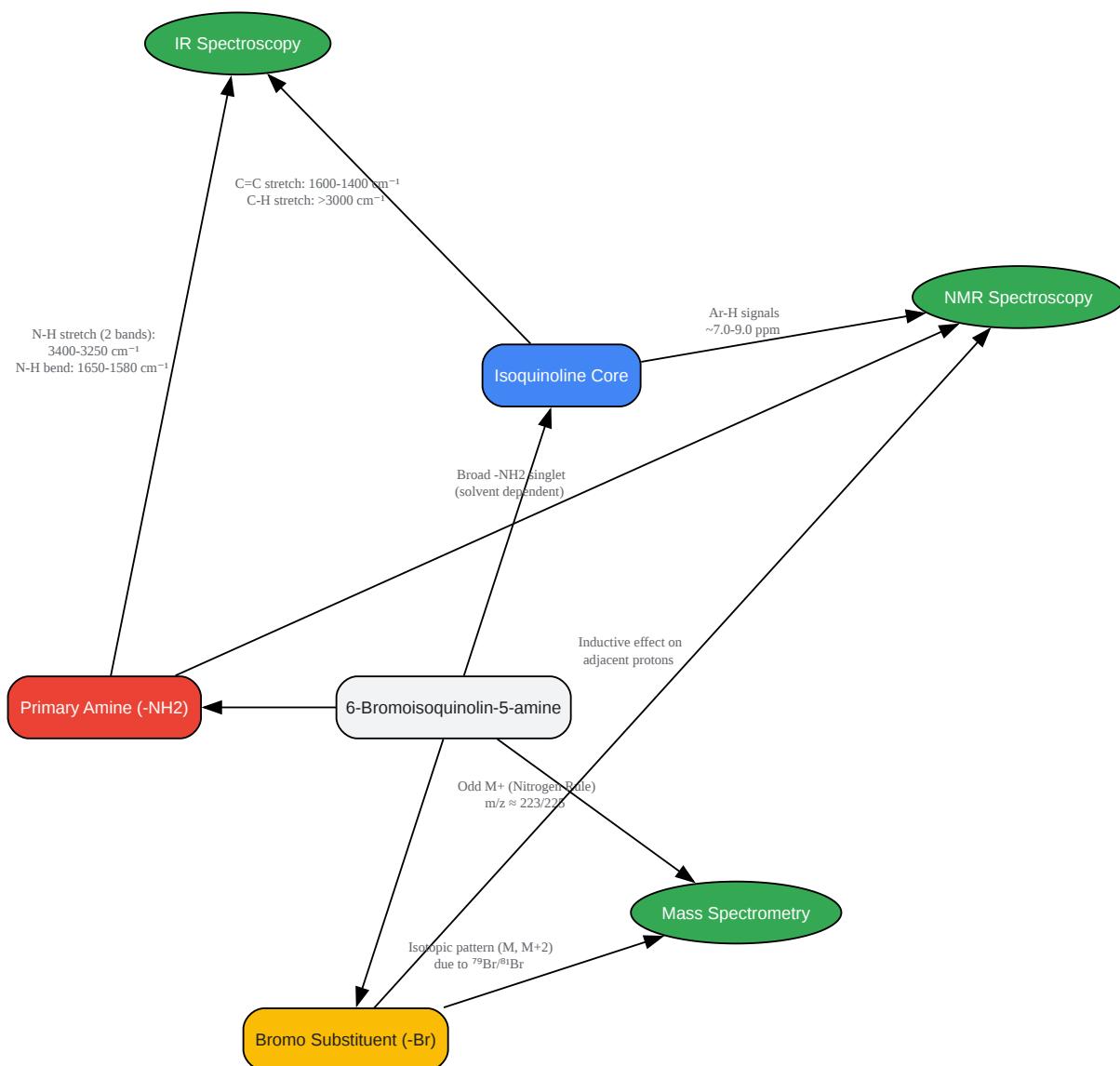
Abstract

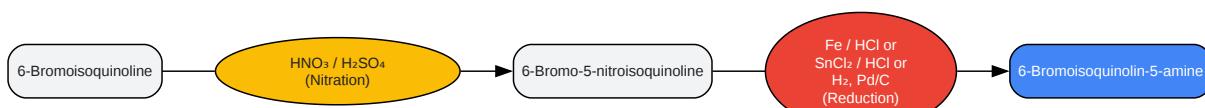
6-Bromoisoquinolin-5-amine (CAS No. 850198-02-6) is a pivotal heterocyclic building block in modern medicinal chemistry and organic synthesis.^[1] Its unique arrangement of a bromine atom and an amino group on the isoquinoline scaffold makes it a versatile intermediate for creating complex molecular architectures.^[1] Notably, it has gained prominence as a key precursor in the development of potent inhibitors for Bromodomain-containing Protein 4 (BRD4), a critical therapeutic target in various cancers.^[1] This guide provides a comprehensive technical overview of the core physical and chemical properties of **6-Bromoisoquinolin-5-amine**, intended for researchers, medicinal chemists, and drug development professionals. We will delve into its molecular profile, predicted spectroscopic signatures, a plausible synthetic workflow, and essential safety protocols. The insights herein are synthesized from available data on the target molecule and closely related analogues to provide a robust predictive framework for laboratory applications.

Core Molecular Profile

6-Bromoisoquinolin-5-amine is a substituted aromatic heterocycle. The isoquinoline core provides a rigid scaffold, while the bromine atom at the 6-position serves as a versatile handle for cross-coupling reactions (e.g., Suzuki, Buchwald-Hartwig), and the amine group at the 5-

position offers a site for amidation, alkylation, or diazotization reactions. This dual functionality is highly valuable in constructing diverse chemical libraries for drug discovery.





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References

- 1. 6-Bromoisoquinolin-5-amine|CAS 850198-02-6 [benchchem.com]
- To cite this document: BenchChem. [physical properties of 6-Bromoisoquinolin-5-amine]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1603160#physical-properties-of-6-bromoisoquinolin-5-amine>

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